

Application Notes and Protocols: Utilizing 10074-G5 in HL-60 Cell Lines

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Compound of Interest

Compound Name: 10074-G5
CAS No.: 413611-93-5
Cat. No.: B1663895

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **10074-G5**, a small molecule inhibitor of the c-Myc oncoprotein, in the human promyelocytic leukemia cell line, HL-60.

Introduction

The c-Myc oncogene is a critical transcription factor that regulates a wide array of cellular processes, including proliferation, growth, and apoptosis.[1][2] Its overexpression is a hallmark of many human cancers, including leukemias, making it a prime target for therapeutic intervention.[2] The HL-60 cell line, derived from a patient with acute promyelocytic leukemia, is characterized by the overexpression of c-Myc and serves as an invaluable in vitro model for studying c-Myc-driven tumorigenesis and for the preclinical evaluation of c-Myc inhibitors.

10074-G5 is a cell-permeable small molecule that specifically targets the c-Myc/Max protein-protein interaction.[3][4] By binding to the basic-helix-loop-helix-leucine zipper (bHLH-ZIP) domain of c-Myc, **10074-G5** prevents its heterodimerization with its obligate partner, Max.[1][3][4] This disruption of the c-Myc/Max complex inhibits the transcriptional activity of c-Myc,

leading to cell cycle arrest and apoptosis in cancer cells that are dependent on c-Myc for their survival.[\[2\]](#)

Data Presentation

The following tables summarize the quantitative data regarding the activity of **10074-G5** in HL-60 and other relevant cell lines.

Table 1: In Vitro Cytotoxicity of **10074-G5**

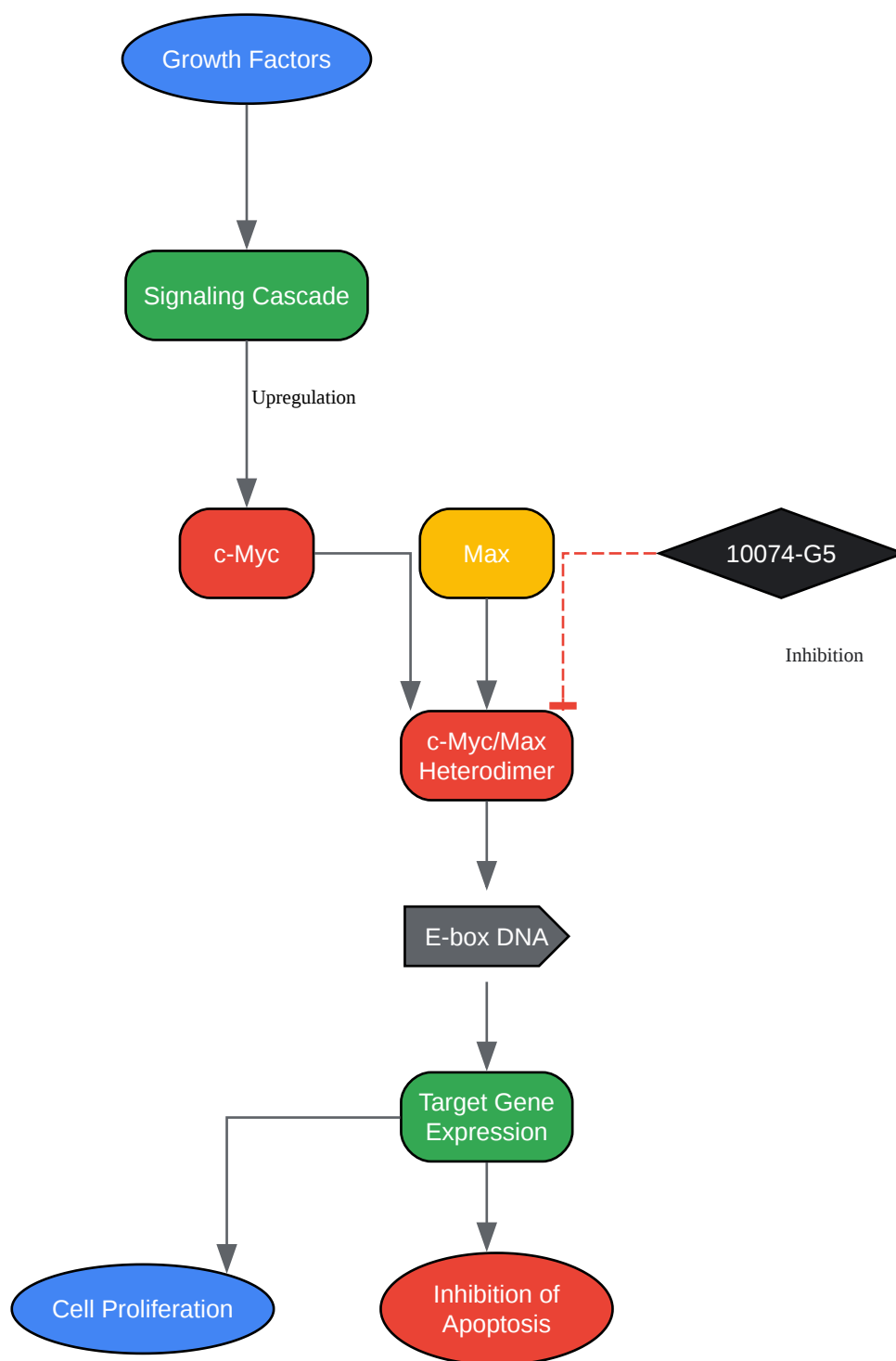
Cell Line	Assay Type	Incubation Time	IC50 Value (μM)	Reference
HL-60	MTT Assay	3 to 5 days	30	[3]
HL-60	MTT Assay	72 hours	23	[5]
HL-60	Not Specified	Not Specified	13.5	[2] [4] [5] [6]
Daudi	MTT Assay	3 to 5 days	10	[3]
Daudi	Not Specified	Not Specified	15.6	[2] [4] [5]

Table 2: Binding Affinity and Inhibitory Concentration of **10074-G5**

Target	Assay Type	Value (μM)	Reference
c-Myc (bHLH-ZIP domain)	Not Specified	Kd = 2.8	[3] [4]
c-Myc/Max Dimerization	Cell-free Assay	IC50 = 146	[3] [4] [5]

Signaling Pathways and Experimental Workflow

c-Myc/Max Signaling Pathway and Inhibition by **10074-G5**



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Caption: Inhibition of the c-Myc/Max signaling pathway by **10074-G5**.

Experimental Workflow for Assessing 10074-G5 Efficacy in HL-60 Cells



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Caption: Workflow for evaluating the effects of **10074-G5** on HL-60 cells.

Experimental Protocols

HL-60 Cell Culture

- Materials:
 - HL-60 cells (ATCC® CCL-240™)
 - Iscove's Modified Dulbecco's Medium (IMDM)
 - Fetal Bovine Serum (FBS)
 - Penicillin-Streptomycin (100X)
 - T-75 culture flasks
 - Centrifuge
 - Hemocytometer or automated cell counter
 - Trypan Blue solution

- Protocol:
 - Maintain HL-60 cells in IMDM supplemented with 20% FBS and 1% Penicillin-Streptomycin.
 - Culture cells in a humidified incubator at 37°C with 5% CO₂.^[7]
 - HL-60 cells grow in suspension.^[7] To passage, aspirate the cell suspension and centrifuge at 200 x g for 5 minutes.^[8]
 - Resuspend the cell pellet in fresh, pre-warmed media and seed new T-75 flasks at a density of 1-2 x 10⁵ cells/mL.
 - Cells should be passaged every 2-3 days to maintain a density between 1 x 10⁵ and 1 x 10⁶ cells/mL.^[7]
 - Regularly check cell viability using Trypan Blue exclusion.

Preparation of 10074-G5 Stock Solution

- Materials:
 - **10074-G5** powder
 - Dimethyl sulfoxide (DMSO)
- Protocol:
 - Prepare a stock solution of **10074-G5** by dissolving the powder in DMSO to a final concentration of 10 mM.
 - Aliquot the stock solution into smaller volumes and store at -20°C to avoid repeated freeze-thaw cycles.^[5]

Cell Viability (MTT) Assay

- Materials:
 - HL-60 cells

- 96-well plates
- **10074-G5** stock solution
- Culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Protocol:
 - Seed HL-60 cells in a 96-well plate at a density of 5×10^3 cells per well in 100 μ L of culture medium.[\[9\]](#)
 - Allow cells to attach and resume growth for 24 hours.
 - Prepare serial dilutions of **10074-G5** in culture medium from the stock solution.
 - Add 100 μ L of the diluted **10074-G5** solutions to the respective wells to achieve the desired final concentrations (e.g., 1-100 μ M).[\[5\]](#) Include a vehicle control (DMSO) and a no-treatment control.
 - Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.[\[5\]](#)[\[9\]](#)
 - After incubation, add 20 μ L of MTT solution to each well and incubate for an additional 4 hours.
 - Centrifuge the plate, carefully remove the supernatant, and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

- Materials:
 - HL-60 cells
 - 6-well plates
 - **10074-G5**
 - Annexin V-FITC Apoptosis Detection Kit
 - Flow cytometer
- Protocol:
 - Seed HL-60 cells in 6-well plates at a density of 1×10^6 cells per well.
 - Treat the cells with various concentrations of **10074-G5** and a vehicle control for 24-48 hours.
 - Harvest the cells by centrifugation at $300 \times g$ for 5 minutes.
 - Wash the cells twice with cold PBS.
 - Resuspend the cells in 1X Binding Buffer provided in the kit.
 - Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension according to the manufacturer's instructions.
 - Incubate the cells in the dark for 15 minutes at room temperature.
 - Analyze the cells by flow cytometry within one hour. Annexin V positive, PI negative cells are considered early apoptotic, while double-positive cells are late apoptotic or necrotic.

Western Blot Analysis for c-Myc Expression

- Materials:
 - HL-60 cells treated with **10074-G5**

- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies (anti-c-Myc, anti- β -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Protocol:
 - After treatment with **10074-G5** for the desired time, harvest and lyse the HL-60 cells in RIPA buffer.
 - Determine the protein concentration of the lysates using a BCA assay.
 - Denature equal amounts of protein by boiling in Laemmli sample buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate the membrane with primary antibody against c-Myc overnight at 4°C.
 - Wash the membrane and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Detect the protein bands using a chemiluminescent substrate and an imaging system.
 - Normalize the c-Myc protein levels to a loading control such as β -actin. A decrease in total c-Myc protein expression is expected after 24 hours of exposure to 10 μ M **10074-G5**.^[3]

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- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing 10074-G5 in HL-60 Cell Lines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663895/docs#application-notes-and-protocols-utilizing-10074-g5-in-hl-60-cell-lines>]

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